

CAY10622 Technical Support Center: Experimental Controls & Best Practices

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Compound of Interest

Compound Name: CAY10622

Cat. No.: B592852

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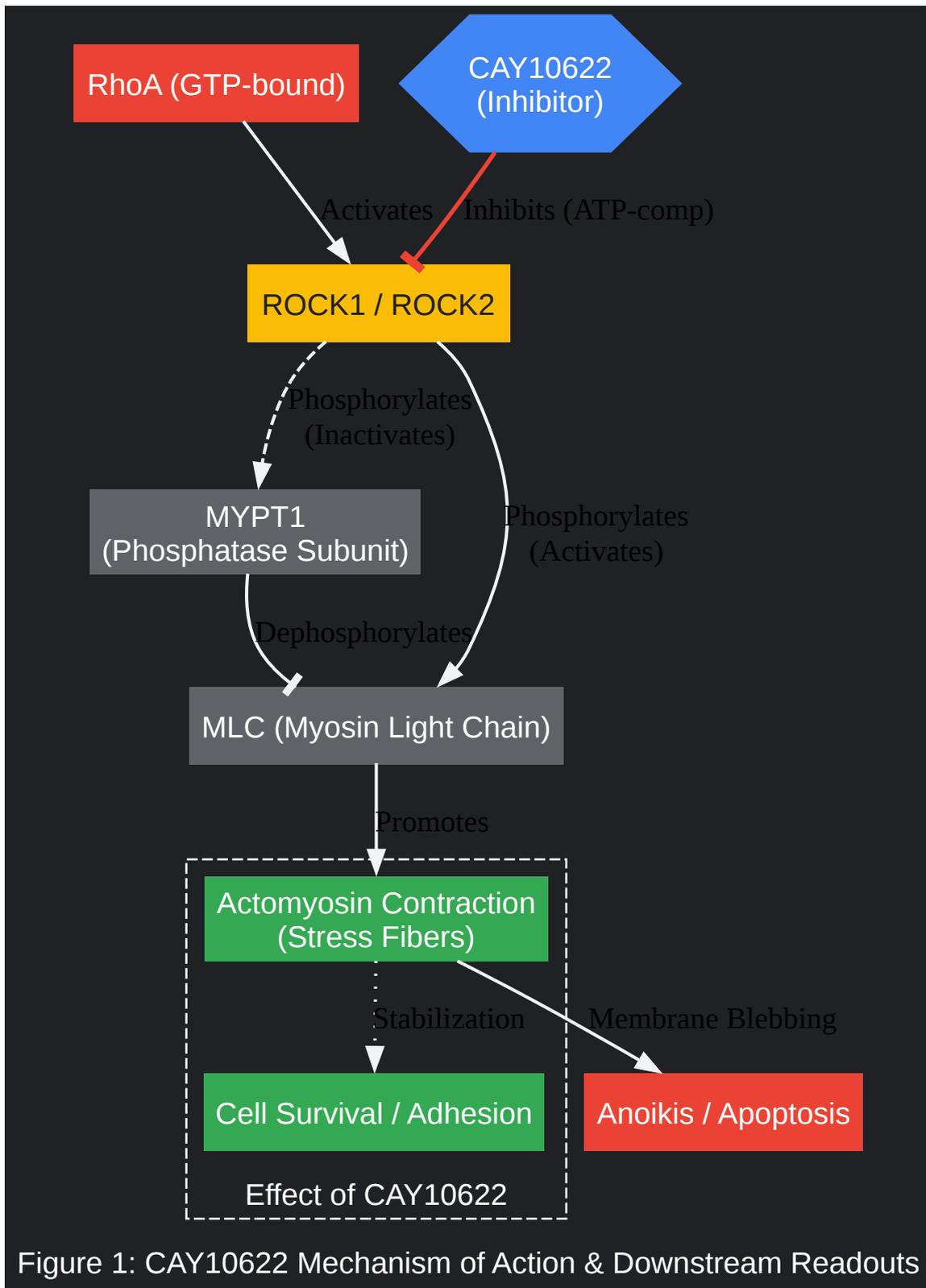
Core Identity & Mechanism

What is **CAY10622**? **CAY10622** is a potent, ATP-competitive inhibitor of ROCK1 and ROCK2 (Rho-associated coiled-coil containing protein kinases).[1] It is structurally distinct from the classic inhibitor Y-27632 but shares the same biological target.

- Primary Target: ROCK1 (nM) and ROCK2 (nM).[1]
- Mechanism: It binds to the ATP-binding pocket of the kinase, preventing the phosphorylation of downstream effectors such as MYPT1 (Myosin Phosphatase Target Subunit 1) and MLC (Myosin Light Chain).
- Key Application: Widely used to prevent dissociation-induced apoptosis (anoikis) in pluripotent stem cells (iPSCs/ESCs) and to study cytoskeletal dynamics, cell migration, and fibrosis.[1]

Biological Pathway Visualization

Understanding the signaling cascade is critical for selecting appropriate readouts (Western Blot targets).[1]



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Caption: **CAY10622** blocks ROCK activity, preventing MLC phosphorylation. This reduces actomyosin contractility, thereby inhibiting membrane blebbing and dissociation-induced apoptosis.[1]

Preparation & Handling (The "Getting Started" Phase)

Q: How do I prepare a stable stock solution? A: **CAY10622** is a crystalline solid with poor water solubility.[1]

- Solvent: Dissolve in DMSO (Dimethyl sulfoxide). It is soluble up to ~50 mg/mL in DMSO.
- Storage: Aliquot the stock (e.g., 10 mM) into light-protective vials and store at -20°C. Avoid repeated freeze-thaw cycles.[1]
- Aqueous Dilution: Do not dissolve directly in PBS or media.[1] Dilute the DMSO stock into the media immediately prior to use.

Q: What is the recommended working concentration? A: This depends heavily on whether you are performing a cell-free kinase assay or a live-cell assay.

Assay Type	Typical Concentration	Rationale
Cell-Free Kinase Assay	1 – 100 nM	The is ~4–6 nM.[1] High concentrations lose selectivity. [1]
Stem Cell Survival	10 μM	High intracellular ATP competes with the inhibitor. 10 μM ensures complete blockade during the stress of passaging.
Migration/Invasion	1 – 10 μM	Sufficient to disrupt focal adhesions without inducing immediate toxicity.[1]

Experimental Design & Controls

To ensure scientific rigor (E-E-A-T), every experiment using **CAY10622** must include specific controls to validate that the observed effect is due to ROCK inhibition and not off-target toxicity.

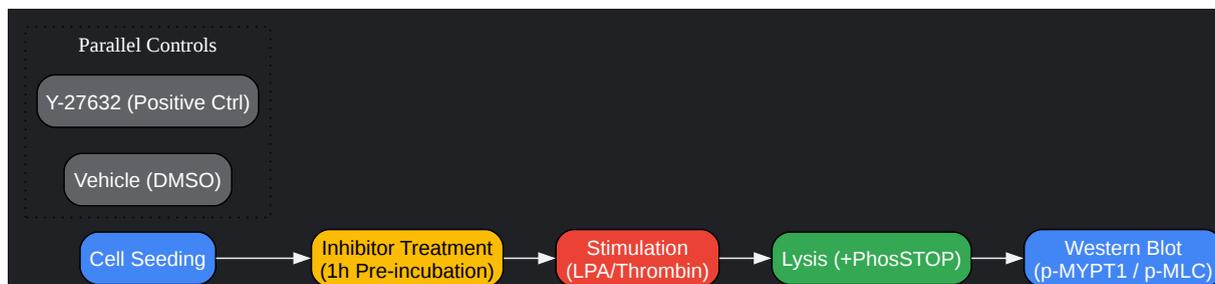
Protocol: Validating ROCK Inhibition via Western Blot

Objective: Confirm **CAY10622** is active inside the cell by measuring the phosphorylation status of its direct substrate, MYPT1.

Step-by-Step Workflow:

- Seed Cells: Plate cells (e.g., HEK293 or iPSCs) and allow adherence.[1]
- Pre-incubation: Treat with **CAY10622** (10 μ M) for 1 hour.
 - Control 1 (Negative): DMSO Vehicle (0.1%).[1]
 - Control 2 (Positive): Y-27632 (10 μ M) – The industry standard for comparison.[1]
- Stimulation (Optional): Stimulate RhoA pathway (e.g., with LPA or Thrombin) for 15 mins to induce high ROCK activity.
- Lysis: Lyse cells on ice using RIPA buffer + Phosphatase Inhibitors (Critical: Sodium Fluoride, Sodium Orthovanadate).
- Detection: Western Blot for:
 - p-MYPT1 (Thr696 or Thr853): Band intensity should decrease with **CAY10622**.
 - Total MYPT1: Loading control.
 - p-MLC (Ser19): Band intensity should decrease.

Experimental Workflow Diagram



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Caption: Standard validation workflow. Pre-incubation allows **CAY10622** to equilibrate across the membrane before pathway stimulation.

Troubleshooting Guide (FAQ)

Q: My cells are precipitating the compound. What happened?

- Cause: Rapid addition of high-concentration DMSO stock into cold aqueous buffer causes "shock precipitation."[\[1\]](#)
- Fix: Dilute the drug in warm media (C) dropwise while swirling. Ensure final DMSO concentration is

Q: I see no reduction in apoptosis in my stem cells.

- Cause 1 (Timing): ROCK inhibitors must be present during the dissociation process.[\[1\]](#) Adding it 1 hour after passaging is too late; the apoptosis cascade (anoikis) initiates immediately upon detachment.[\[1\]](#)
- Cause 2 (Concentration): 10 nM is effective in a test tube, but 10 μ M is required in live cells to compete with millimolar intracellular ATP.[\[1\]](#)

Q: How does **CAY10622** compare to Y-27632?

- Selectivity: **CAY10622** is often cited as having higher potency for ROCK (single-digit nM) compared to Y-27632 (~140 nM).[1] However, Y-27632 is more historically established.[1]
- Recommendation: If you are publishing a new finding, use both inhibitors. If they produce the same phenotype, your claim of ROCK-dependence is significantly stronger.

Q: Can I use **CAY10622** to inhibit CYP2C9?

- Clarification: No. While some databases list various "CAY" compounds, **CAY10622** is a specific ROCK inhibitor.[1] Do not confuse it with sulfaphenazole or other specific CYP inhibitors.[1] Always verify the CAS number (1038549-25-5) to ensure identity.[1]

References

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